

# Biological activity of imidazo(2,1-b)(1,3)thiazole derivatives

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## Compound of Interest

**Compound Name:** 6-(4-chlorophenyl)imidazo(2,1-b)  
(1,3)thiazole-5-carbaldehyde O-  
(3,4-dichlorobenzyl)oxime

**Cat. No.:** B1669094

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An In-depth Technical Guide to the Biological Activity of Imidazo[2,1-b][1,2]thiazole Derivatives

For Researchers, Scientists, and Drug Development Professionals

The imidazo[2,1-b][1,2]thiazole scaffold is a privileged heterocyclic system in medicinal chemistry, demonstrating a wide array of biological activities. This guide provides a comprehensive overview of the antimicrobial and anticancer properties of these derivatives, including quantitative data, detailed experimental protocols, and visualizations of their mechanisms of action.

## Antimicrobial Activity

Imidazo[2,1-b][1,2]thiazole derivatives have shown significant potential as antimicrobial agents, exhibiting activity against a range of bacteria and fungi. The following tables summarize the minimum inhibitory concentrations (MIC) and half-maximal inhibitory concentrations (IC<sub>50</sub>) of selected derivatives against various microbial strains.

Table 1: Antibacterial Activity of Imidazo[2,1-b][1,2]thiazole Derivatives

Compound	Bacterial Strain	MIC (µg/mL)	Reference
ITC-1	Staphylococcus aureus	500	[3]
ITC-2	Escherichia coli	500	[3]
ITC-2	Pseudomonas aeruginosa	200	[3]
ITC-3	Escherichia coli	500	[3]
ITC-3	Pseudomonas aeruginosa	500	[3]
Derivative 19	Various urogenital pathogens	-	[4]
Derivative 23	Various urogenital pathogens	-	[4]

Table 2: Antifungal Activity of Imidazo[2,1-b][1][2]thiazole Derivatives

Compound	Fungal Strain	IC50 (µg/mL)	MIC (µg/mL)	Reference
ITC-3	Fusarium	37	-	[3]
4a2	-	-	25	
4b4	-	-	25	
4c4	-	-	25	
4d2	-	-	25	

## Anticancer Activity

The anticancer potential of imidazo[2,1-b][1][2]thiazole derivatives has been extensively investigated against various human cancer cell lines. The data below presents the cytotoxic activity of these compounds.

Table 3: Anticancer Activity of Imidazo[2,1-b][1][2]thiazole Derivatives

Compound	Cell Line	IC50 (μM)	Reference
3a	MCF-7	> Cisplatin	[2]
3c	MCF-7	35.81	[2]
3d	MCF-7	> Cisplatin	[2]
6d	A549	1.99 ± 0.06	[5]
22	Colon Cancer	0.75 (MID GI <sub>50</sub> )	[6]

## Experimental Protocols

### Antimicrobial Susceptibility Testing: Agar Disc Diffusion Method

This method is a standard procedure for evaluating the antimicrobial activity of compounds.

- **Preparation of Inoculum:** A suspension of the test microorganism is prepared in a sterile saline solution, and its turbidity is adjusted to match the 0.5 McFarland standard.
- **Inoculation of Agar Plates:** A sterile cotton swab is dipped into the microbial suspension and used to evenly streak the entire surface of a Mueller-Hinton agar plate.
- **Application of Test Compounds:** Sterile filter paper discs (6 mm in diameter) are impregnated with a known concentration of the test compound dissolved in a suitable solvent (e.g., DMSO). The discs are then allowed to dry.
- **Placement of Discs:** The impregnated discs are placed on the surface of the inoculated agar plates. A disc impregnated with the solvent alone serves as a negative control, and a disc with a standard antibiotic (e.g., ampicillin) is used as a positive control.
- **Incubation:** The plates are incubated at 37°C for 24 hours for bacteria and at a suitable temperature and duration for fungi.

- **Measurement of Inhibition Zones:** The diameter of the zone of inhibition (the clear area around the disc where microbial growth is inhibited) is measured in millimeters. The MIC can be determined by testing serial dilutions of the compound.[3]

## Anticancer Activity Assessment: MTT Assay

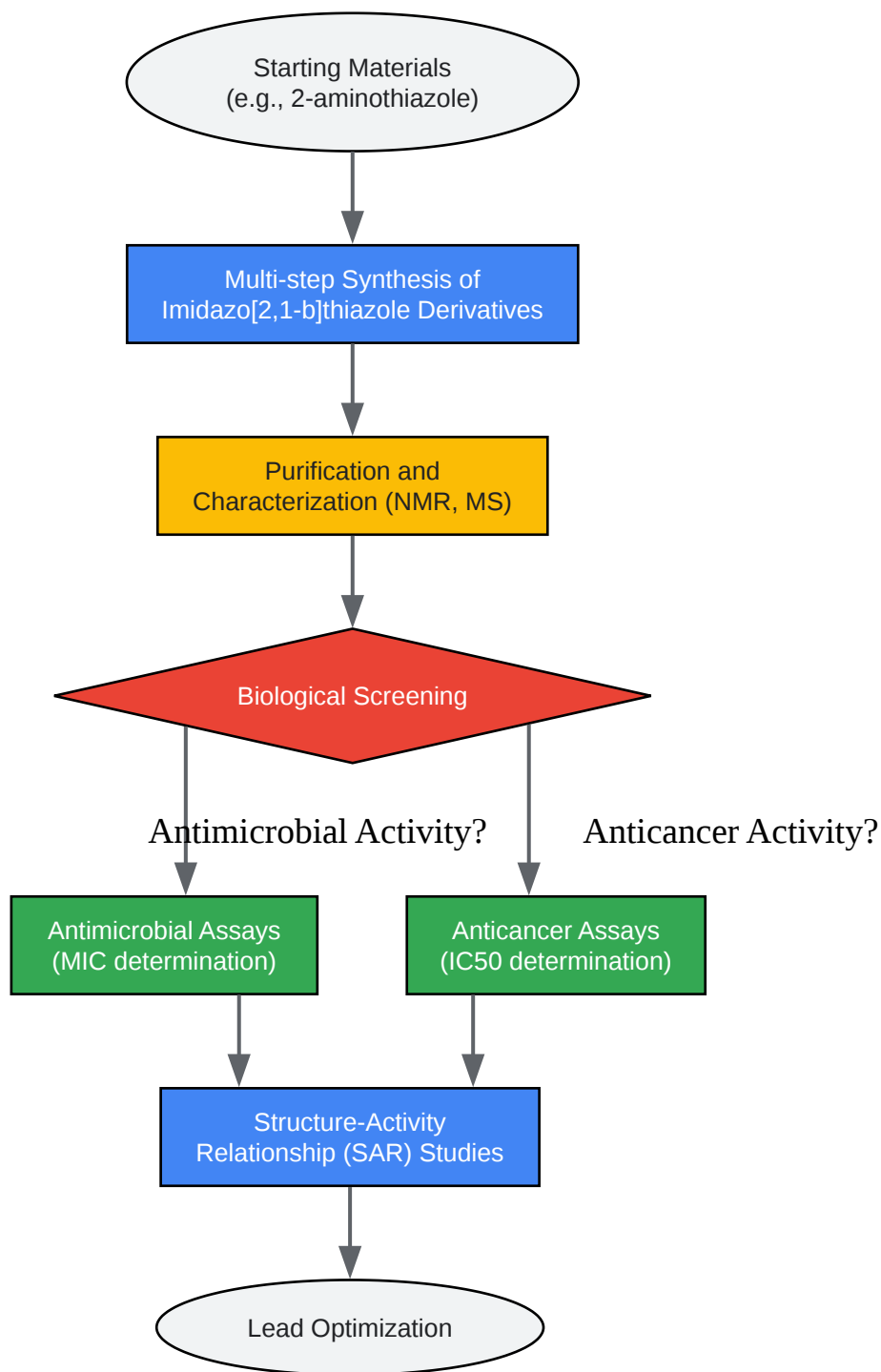
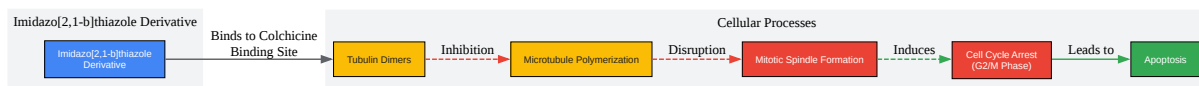
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and, by extension, cell viability.

- **Cell Seeding:** Cancer cells are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with various concentrations of the imidazo[2,1-b][1][2]thiazole derivatives for a specified period (e.g., 48 hours).
- **MTT Addition:** After the treatment period, the medium is removed, and MTT solution is added to each well. The plate is then incubated to allow the viable cells to metabolize the MTT into formazan crystals.
- **Formazan Solubilization:** The MTT solution is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals, resulting in a purple solution.
- **Absorbance Measurement:** The absorbance of the solution is measured at a specific wavelength (usually around 570 nm) using a microplate reader.
- **Data Analysis:** The cell viability is calculated as a percentage of the control (untreated cells), and the IC50 value is determined from the dose-response curve.

## Signaling Pathways and Mechanisms of Action

### Microtubule-Targeting Activity

Certain imidazo[2,1-b][1][2]thiazole-benzimidazole conjugates have been identified as microtubule-targeting agents. They disrupt the microtubule dynamics within cancer cells, leading to cell cycle arrest and apoptosis.



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